

Nidulalin A molecular formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nidulalin A

Cat. No.: B1242613

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Nidulalin A: A Comprehensive Technical Overview

This guide provides an in-depth analysis of **Nidulalin A**, a naturally occurring xanthone derivative. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the chemical properties and potential biological activities of this compound.

Core Molecular Data

Nidulalin A possesses a distinct chemical structure that contributes to its biological activities. The fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ O ₆	[1] [2]
Molecular Weight	302.28 g/mol	[1]
IUPAC Name	methyl (4R,4aS)-4,8-dihydroxy-6-methyl-9-oxo-4H-xanthene-4a-carboxylate	[1]
ChEBI ID	CHEBI:66625	[1]
PubChem CID	9926413	[1] [2]

Structural and Physicochemical Properties

Nidulalin A is classified as a member of the xanthone class of organic compounds. Its structure features a dihydroxanthone core with hydroxy groups at positions 4 and 8, a methyl group at position 6, and a methoxycarbonyl group at position 4a. The stereochemistry is defined as (4R,4aS).[1]

A comprehensive understanding of the molecule's behavior in various environments is crucial for experimental design and drug development.

Physicochemical Property	Value
Exact Mass	302.07903816 Da
Monoisotopic Mass	302.079 g/mol
Topological Polar Surface Area	93.1 Å ²
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	6
Rotatable Bond Count	2
Complexity	565
XLogP3	2.6

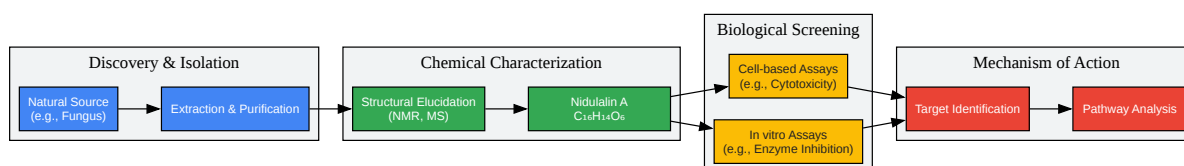
Note: The physicochemical properties are computationally derived and sourced from PubChem.[1]

Experimental Protocols

Further research is required to delineate specific experimental protocols related to the biological activity of **Nidulalin A**. At present, detailed methodologies for its isolation or synthesis and its effects on signaling pathways are not publicly available. As research progresses, this section will be updated to include relevant experimental workflows.

Signaling Pathways and Logical Relationships

The specific signaling pathways modulated by **Nidulalin A** are a subject of ongoing research. To illustrate the potential interactions and experimental logic, a generalized workflow for investigating the bioactivity of a novel compound is presented below.



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References

- 1. Nidulalin A | C16H14O6 | CID 9926413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phytochemical: Nidulalin A [caps.ncbs.res.in]
- To cite this document: BenchChem. [Nidulalin A molecular formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1242613#nidulalin-a-molecular-formula-and-molecular-weight]

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